

Navigating the Safe Disposal of 11Z-Eicosenoyl-CoA: A Procedural Guide

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Compound of Interest

Compound Name: 11Z-eicosenoyl-CoA

Cat. No.: B15549630

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For researchers, scientists, and drug development professionals, the proper handling and disposal of specialized biochemicals like **11Z-eicosenoyl-CoA** are paramount for laboratory safety and environmental compliance. This guide provides essential, step-by-step procedures for the safe disposal of **11Z-eicosenoyl-CoA**, ensuring the integrity of your research environment and adherence to safety protocols.

Chemical and Physical Properties

A thorough understanding of the chemical and physical properties of **11Z-eicosenoyl-CoA** is the first step in ensuring its safe handling and disposal. The following table summarizes key data for this compound.

Property	Value
Molecular Formula	C41H72N7O17P3S
Molecular Weight	1060.03 g/mol
Appearance	Solid
Storage Temperature	-20°C
Solubility	Soluble in aqueous buffers

Standard Disposal Protocol for 11Z-Eicosenoyl-CoA

While specific institutional guidelines may vary, the following protocol outlines a standardized and safe approach for the disposal of **11Z-eicosenoyl-CoA**.

1. Personal Protective Equipment (PPE):

- Always wear standard laboratory PPE, including a lab coat, safety glasses, and chemical-resistant gloves, when handling **11Z-eicosenoyl-CoA**.

2. Waste Segregation:

- Solid Waste:** Collect any solid **11Z-eicosenoyl-CoA**, along with any contaminated consumables (e.g., pipette tips, microfuge tubes), in a designated and clearly labeled hazardous waste container.
- Liquid Waste:** Aqueous solutions containing **11Z-eicosenoyl-CoA** should be collected in a separate, sealed, and labeled hazardous liquid waste container. Do not mix with other chemical waste streams unless explicitly permitted by your institution's safety office.

3. Decontamination:

- Decontaminate any surfaces or non-disposable equipment that have come into contact with **11Z-eicosenoyl-CoA**. A standard laboratory disinfectant or a 10% bleach solution followed by a water rinse is generally effective.

4. Waste Storage:

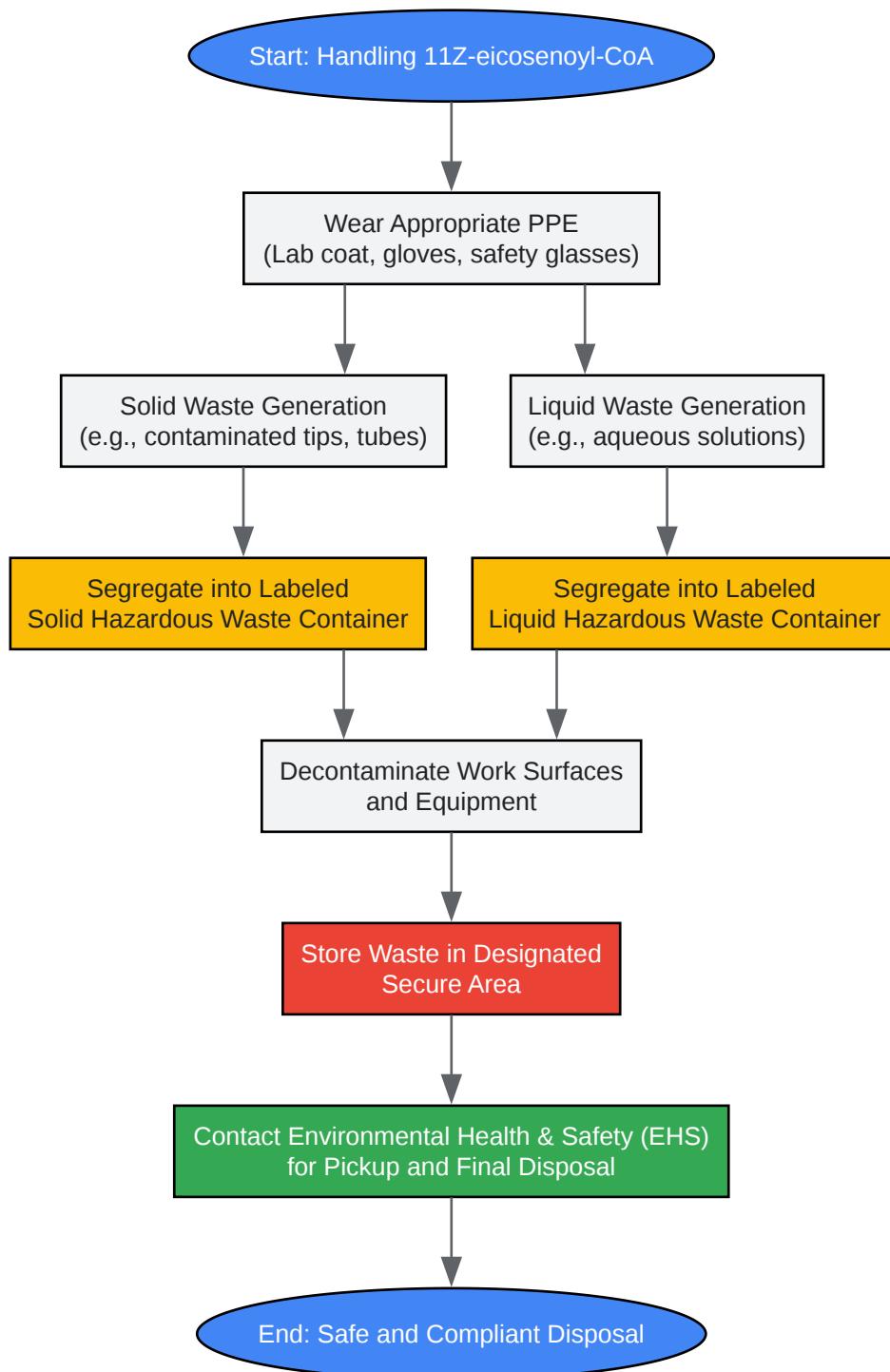
- Store hazardous waste containers in a designated, secure area away from general laboratory traffic. Ensure the storage area is cool and dry.

5. Final Disposal:

- Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office. All waste must be disposed of in accordance with local, state, and federal regulations. Never dispose of **11Z-eicosenoyl-CoA** down the drain or in the regular trash.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **11Z-eicosenoyl-CoA**.



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Caption: Workflow for the safe disposal of **11Z-eicosenoyl-CoA**.

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